

In-depth Technical Guide: 2-(Furan-2-yl)-2-oxoacetaldehyde

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Compound of Interest

Compound Name: 2-(Furan-2-yl)-2-oxoacetaldehyde

Cat. No.: B102937

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-(Furan-2-yl)-2-oxoacetaldehyde, a derivative of the versatile furan scaffold, is a molecule of interest in synthetic and medicinal chemistry. The furan ring is a common motif in a wide array of biologically active compounds, contributing to a diverse range of pharmacological activities. [1][2] This technical guide provides a summary of the known properties of **2-(Furan-2-yl)-2-oxoacetaldehyde**, alongside general methodologies for the synthesis and characterization of related furan derivatives. While specific experimental data for this compound is limited in the public domain, this guide aims to equip researchers with foundational knowledge.

Chemical and Physical Properties

The fundamental properties of **2-(Furan-2-yl)-2-oxoacetaldehyde** are summarized in the table below. These data are essential for its handling, characterization, and use in experimental settings.

Property	Value	Reference
Molecular Formula	C ₆ H ₄ O ₃	[3]
Molecular Weight	124.09 g/mol	[3]
CAS Number	17090-71-0	[3][4]
Melting Point	68-70 °C	[5]
SMILES Code	<chem>O=CC(=O)C1=CC=CO1</chem>	[3]
Storage Conditions	Inert atmosphere, 2-8°C	[3]

Synthesis and Characterization

While a specific, detailed experimental protocol for the synthesis of **2-(Furan-2-yl)-2-oxoacetaldehyde** is not readily available in the cited literature, general methods for the synthesis of related furan-containing compounds can provide valuable insights.

General Synthetic Approach

The synthesis of functionalized furans often involves the modification of a pre-existing furan ring. For instance, the synthesis of 2-(furan-2-yl)-2-oxoacetic acid, a closely related compound, has been achieved through a one-pot reaction starting from furfural and nitromethane.[6] Another relevant synthetic procedure is the formylation of furan under adapted Vilsmeier conditions to produce furan-2-carbaldehyde, which can be a precursor for further elaboration.[7]

General Characterization Methods

The characterization of furan derivatives typically employs a combination of spectroscopic techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H and ¹³C NMR are crucial for elucidating the structure of the molecule by identifying the chemical environment of the hydrogen and carbon atoms, respectively.[7]

- **Infrared (IR) Spectroscopy:** IR spectroscopy is used to identify the functional groups present in the molecule, such as the carbonyl (C=O) and furan ring vibrations.[7]
- **Mass Spectrometry (MS):** Mass spectrometry is employed to determine the molecular weight and fragmentation pattern of the compound, confirming its identity.[7]

Biological Activity of Furan Derivatives

Furan-containing compounds are known to exhibit a broad spectrum of biological activities, making them attractive scaffolds for drug discovery.[1][2]

Antimicrobial Activity

Numerous furan derivatives have demonstrated potent antibacterial and antifungal properties. [1] The specific substitutions on the furan ring play a significant role in modulating their antimicrobial efficacy.

Anti-inflammatory and Antioxidant Properties

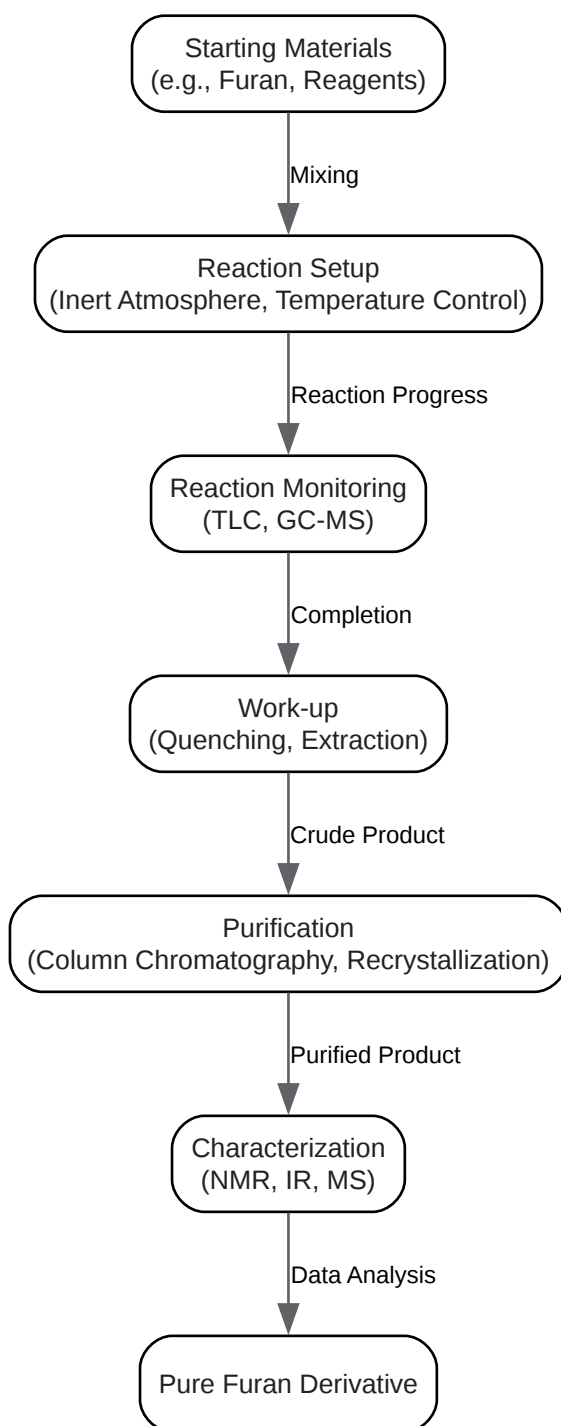
Furan derivatives have been investigated for their anti-inflammatory and antioxidant activities. [8] These properties are often attributed to their ability to scavenge free radicals and modulate inflammatory pathways.[8]

Neuroprotective Potential

Recent research has highlighted the neuroprotective potential of furan-containing compounds. [8] Their antioxidant and anti-inflammatory effects are considered key mechanisms in mitigating neuronal damage associated with neurodegenerative diseases.[8]

Experimental Workflow: General Synthesis of a Furan Derivative

The following diagram illustrates a generalized workflow for the synthesis and characterization of a furan derivative, based on common laboratory practices.



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Caption: A generalized workflow for the synthesis and characterization of a furan derivative.

Conclusion

2-(Furan-2-yl)-2-oxoacetaldehyde represents a chemical entity with potential for further investigation in various scientific domains, particularly in the development of novel therapeutic agents. While specific experimental data for this compound remains scarce, the broader understanding of furan chemistry and the biological significance of furan derivatives provide a solid foundation for future research endeavors. The methodologies and general principles outlined in this guide are intended to support researchers in their exploration of this and related compounds.

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References

- 1. ijabbr.com [ijabbr.com]
- 2. A Review on Biological and Medicinal Significance of Furan | AlQalam Journal of Medical and Applied Sciences [journal.utripoli.edu.ly]
- 3. 17090-71-0|2-(Furan-2-yl)-2-oxoacetaldehyde|BLD Pharm [bldpharm.com]
- 4. glpbio.com [glpbio.com]
- 5. hoffmanchemicals.com [hoffmanchemicals.com]
- 6. CN105198843A - One-pot synthesizing method of 2-(furan-2-yl)-2-glyoxalic acid - Google Patents [patents.google.com]
- 7. mdpi.com [mdpi.com]
- 8. Structural Insights and Biological Activities of Furan-Based Drugs in the Treatment of Human Diseases - PubMed [pubmed.ncbi.nlm.nih.gov]
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